

An In-Depth Technical Guide to Crotonic Anhydride: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: Crotonic anhydride

CAS No.: 623-68-7

Cat. No.: B1582151

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Crotonic anhydride, systematically known as (2E)-2-butenoic anhydride, is a highly reactive and versatile organic compound. Its unique chemical structure, featuring two α,β -unsaturated carbonyl moieties linked by an anhydride bond, makes it a valuable reagent and building block in a multitude of synthetic transformations. This guide provides a comprehensive overview of the structure, properties, synthesis, and key applications of **crotonic anhydride**, with a particular focus on its relevance to researchers in organic synthesis and drug development.

Molecular Structure and Chemical Formula

Crotonic anhydride is characterized by the molecular formula $C_8H_{10}O_3$ and a molecular weight of 154.16 g/mol ^[1] The molecule is formed from the dehydration of two molecules of crotonic acid. The IUPAC name for the predominantly available trans-isomer is [(E)-but-2-enoyl] (E)-but-2-enoate.^[1]

Key Identifiers:

- CAS Number: 623-68-7[1]
- Molecular Formula: C₈H₁₀O₃[1]
- Molecular Weight: 154.16 g/mol [1]
- IUPAC Name: [(E)-but-2-enoyl] (E)-but-2-enoate[1]

Below is a diagram illustrating the chemical structure of **crotonic anhydride**.

Caption: Chemical structure of (2E,2'E)-but-2-enoic anhydride.

Physicochemical Properties

Crotonic anhydride is a colorless to pale yellow liquid with a pungent odor. It is combustible and sensitive to moisture. A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
Boiling Point	246-248 °C	[1]
Density	1.0397 g/cm ³	
Refractive Index	1.473	
Flash Point	93.4 °C	
Solubility	Soluble in ether	

Synthesis of Crotonic Anhydride

The industrial preparation of **crotonic anhydride** typically involves the dehydration of crotonic acid. A common and efficient method is the reaction of crotonic acid with acetic anhydride.[2][3] [4] This reaction is an equilibrium process, and to drive it towards the formation of **crotonic anhydride**, the acetic acid by-product is continuously removed.[2]

Synthesis via Dehydration with Acetic Anhydride

This process involves heating crotonic acid with acetic anhydride.[2] The acetic acid formed during the reaction can be removed by azeotropic distillation with an inert solvent like heptane or by conducting the reaction under reduced pressure to lower the boiling point of acetic acid.[2] To prevent polymerization of the unsaturated anhydride, a polymerization inhibitor such as hydroquinone is often added.[2]

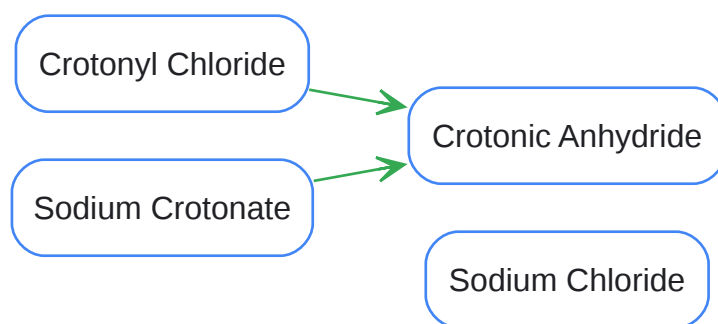
Experimental Protocol:

- **Reaction Setup:** A reaction vessel equipped with a distillation column, a condenser, and a receiving flask is charged with crotonic acid and a polymerization inhibitor (e.g., hydroquinone).
- **Addition of Acetic Anhydride:** Acetic anhydride is added to the reaction mixture.
- **Heating and Distillation:** The mixture is heated to a temperature below 100°C.[2] The reaction can be carried out under reduced pressure (e.g., 100 mm Hg) to facilitate the removal of acetic acid as it forms.[2] Alternatively, an azeotropic agent like heptane can be added, and the azeotrope of heptane and acetic acid is distilled off.[2]
- **Work-up and Purification:** After the removal of acetic acid is complete, the remaining mixture is fractionally distilled to isolate the pure **crotonic anhydride**.

The causality behind these experimental choices lies in Le Chatelier's principle. By continuously removing one of the products (acetic acid), the equilibrium is shifted to the right, favoring the formation of **crotonic anhydride**. The use of a polymerization inhibitor is crucial due to the presence of the reactive α,β -unsaturated system, which can undergo radical polymerization at elevated temperatures.

Synthesis from Crotonyl Chloride

An alternative laboratory-scale synthesis involves the reaction of crotonyl chloride with a salt of crotonic acid, such as sodium crotonate.[3] This method is based on the nucleophilic acyl substitution of the highly reactive acid chloride.



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Caption: Synthesis of **crotonic anhydride** from crotonyl chloride.

Chemical Reactivity and Key Reactions

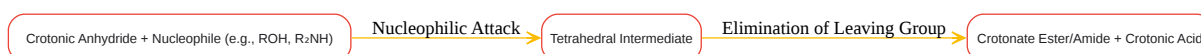
The reactivity of **crotonic anhydride** is dominated by two key features: the electrophilic nature of the carbonyl carbons and the presence of the carbon-carbon double bond.

Nucleophilic Acyl Substitution

As a carboxylic acid anhydride, **crotonic anhydride** is a potent acylating agent and readily undergoes nucleophilic acyl substitution reactions with various nucleophiles.

- **Reaction with Alcohols:** In the presence of a base like pyridine, **crotonic anhydride** reacts with alcohols to form crotonate esters and a carboxylate salt. The base serves to deprotonate the alcohol, increasing its nucleophilicity, and to neutralize the crotonic acid by-product.
- **Reaction with Amines:** Primary and secondary amines react with **crotonic anhydride** to yield the corresponding crotonamides. This reaction is a fundamental method for the formation of amide bonds.

The general mechanism for these reactions involves the nucleophilic attack on one of the carbonyl carbons, followed by the departure of a crotonate anion as a leaving group.



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Caption: General workflow of nucleophilic acyl substitution.

Applications in Organic Synthesis and Drug Development

Crotonic anhydride serves as a crucial intermediate in the synthesis of a wide range of organic molecules, including pharmaceuticals, agrochemicals, and polymers.[5][6]

Pharmaceutical Intermediates

The crotonyl moiety is a structural feature in some biologically active molecules. **Crotonic anhydride** can be used as a starting material or a reagent in the synthesis of various active pharmaceutical ingredients (APIs) and their intermediates.[5] While specific, publicly available synthetic routes for major drugs that explicitly use **crotonic anhydride** are not always disclosed in detail, its utility as a versatile C4 building block is well-recognized in medicinal chemistry for the synthesis of novel compounds with potential therapeutic activities, including anticancer agents.[7][8][9][10]

Polymer Chemistry

Crotonic anhydride and its derivatives are utilized in the production of polymers and resins.[5] For instance, copolymers of vinyl acetate and crotonic acid (derived from the anhydride) have been developed.[11][12] The incorporation of the crotonate functionality can modify the physical and chemical properties of the resulting polymers.

Spectroscopic Characterization

The structure of **crotonic anhydride** can be confirmed using various spectroscopic techniques.

Spectroscopic Data

^1H NMR	The proton NMR spectrum is expected to show signals for the methyl protons and the vinyl protons.
^{13}C NMR	The carbon NMR spectrum will exhibit distinct signals for the carbonyl carbons, the olefinic carbons, and the methyl carbon.
IR Spectroscopy	The infrared spectrum is characterized by two strong carbonyl stretching bands, which is a hallmark of an acid anhydride.
Mass Spectrometry	The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

Safety, Handling, and Disposal

Crotonic anhydride is a corrosive substance that can cause severe skin burns and eye damage.[1] It is also harmful if swallowed or inhaled. Therefore, strict safety precautions must be observed when handling this chemical.

Safety and Handling Protocol:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with a face shield, and a lab coat. Work in a well-ventilated area, preferably in a chemical fume hood.
- **Storage:** Store **crotonic anhydride** in a tightly sealed container in a cool, dry, and well-ventilated place, away from sources of ignition and incompatible materials such as water, strong oxidizing agents, acids, and bases.
- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. In case of contact, immediately flush the affected area with plenty of water for at least 15 minutes and seek medical attention.

- Disposal: Dispose of **crotonic anhydride** and any contaminated materials in accordance with local, state, and federal regulations. It is typically classified as hazardous waste.

Conclusion

Crotonic anhydride is a valuable and reactive chemical intermediate with significant applications in organic synthesis, particularly in the preparation of esters, amides, and polymers. Its well-defined structure and reactivity make it a useful tool for researchers and scientists in both academic and industrial settings, including those in the field of drug development. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and responsible utilization.

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